

Biological activity of 5-Methoxy-1,3-benzoxazole-2-thiol

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Compound of Interest

Compound Name: 5-Methoxy-1,3-benzoxazole-2-thiol

Cat. No.: B1586402

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An In-Depth Technical Guide to the Biological Activity of **5-Methoxy-1,3-benzoxazole-2-thiol**:
A Scaffold-Based Analysis

Executive Summary

The benzoxazole nucleus is recognized in medicinal chemistry as a "privileged scaffold," forming the core of numerous compounds with a wide spectrum of biological activities.^[1] Specifically, the 1,3-benzoxazole-2-thiol moiety has served as a foundational template for the development of novel therapeutic agents. This guide focuses on a specific derivative, **5-Methoxy-1,3-benzoxazole-2-thiol**. While direct research on this particular molecule is limited, its structural features—the benzoxazole-2-thiol core and the electron-donating 5-methoxy group—allow for a comprehensive, evidence-based exploration of its potential biological activities. By analyzing structurally related analogs and the known influence of methoxy substituents, this document provides a technical framework for researchers and drug development professionals to understand and investigate the therapeutic promise of this compound. We will delve into its physicochemical properties, synthesis, and anticipated activities in oncology and microbiology, supported by detailed experimental protocols for its evaluation.

Physicochemical Profile and Synthesis

Understanding the fundamental characteristics of a compound is the first step in evaluating its potential as a drug candidate. **5-Methoxy-1,3-benzoxazole-2-thiol** is a stable, powder-form

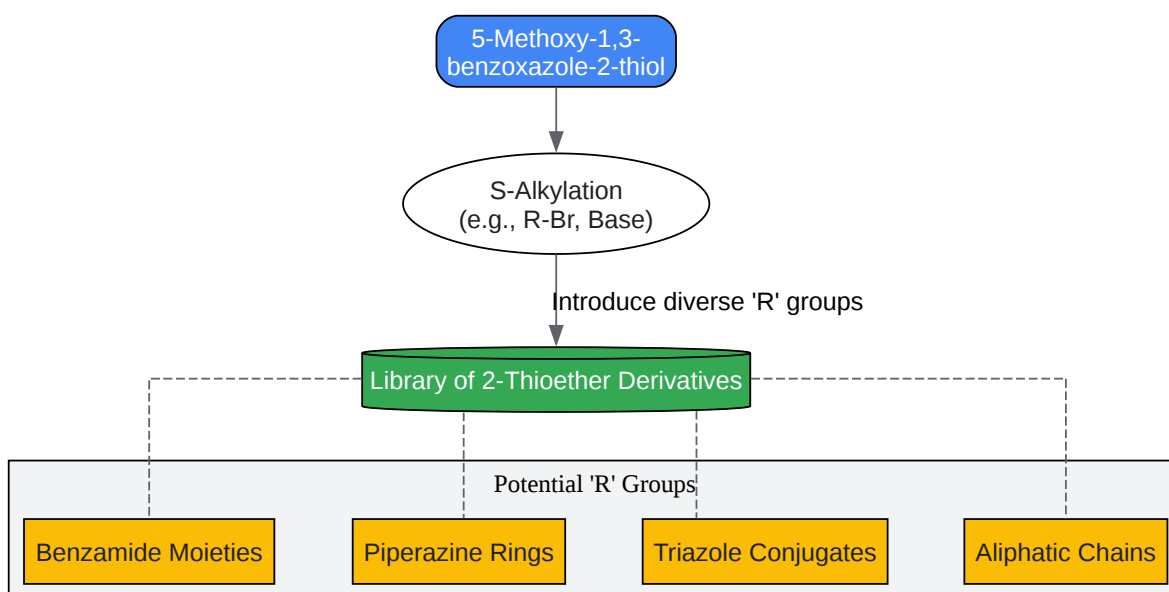
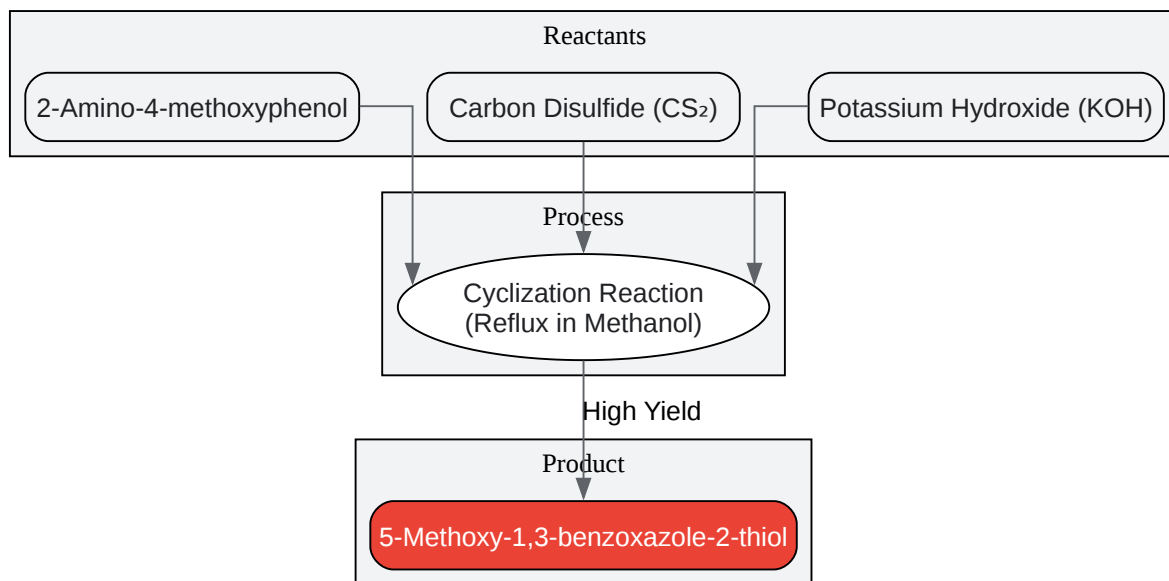
compound with properties that make it a suitable starting point for chemical synthesis and biological screening.

Table 1: Physicochemical Properties of **5-Methoxy-1,3-benzoxazole-2-thiol**

Property	Value	Reference
CAS Number	49559-83-3	[2]
Molecular Formula	C ₈ H ₇ NO ₂ S	[2]
Molecular Weight	181.21 g/mol	[2]
Appearance	Powder	[2]
Melting Point	218-223 °C	[2]
Synonyms	2-Mercapto-5-methoxybenzo[d]oxazole, 5-Methoxy-2(3H)-benzoxazolethione	[3]
SMILES	<chem>COc1ccc2oc(S)nc2c1</chem>	[2]
InChI Key	QGTUVLRFJOUWBN-UHFFFAOYSA-N	[2]

Synthesis of the Core Scaffold

The synthesis of the benzoxazole-2-thiol core is a well-established chemical transformation. It typically involves the cyclization of an appropriate o-aminophenol derivative. For the target compound, this precursor is 2-amino-4-methoxyphenol, which is reacted with carbon disulfide (CS₂) in the presence of a base like potassium hydroxide (KOH).[4] This one-pot reaction is efficient and provides a high yield of the desired heterocyclic core.



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References

- 1. jocpr.com [jocpr.com]
- 2. 5-甲氧基苯并噁唑-2-硫醇 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 5-Methoxybenzoxazole-2-thiol 97 49559-83-3 [sigmaaldrich.com]
- 4. New benzoxazole derivatives as potential VEGFR-2 inhibitors and apoptosis inducers: design, synthesis, anti-proliferative evaluation, flowcytometric analysis, and in silico studies - PMC [pmc.ncbi.nlm.nih.gov]
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